

Application Notes and Protocols: Preclinical Models of Non-Alcoholic Steatohepatitis (NASH)

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Compound of Interest

Compound Name: *Iosefamate meglumine*

Cat. No.: *B15546864*

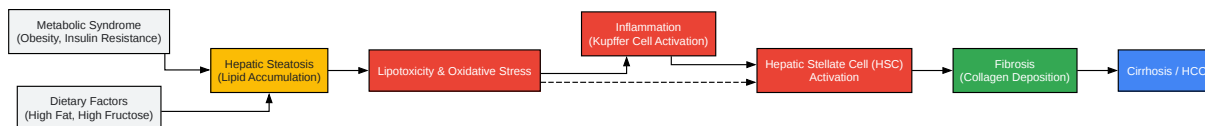
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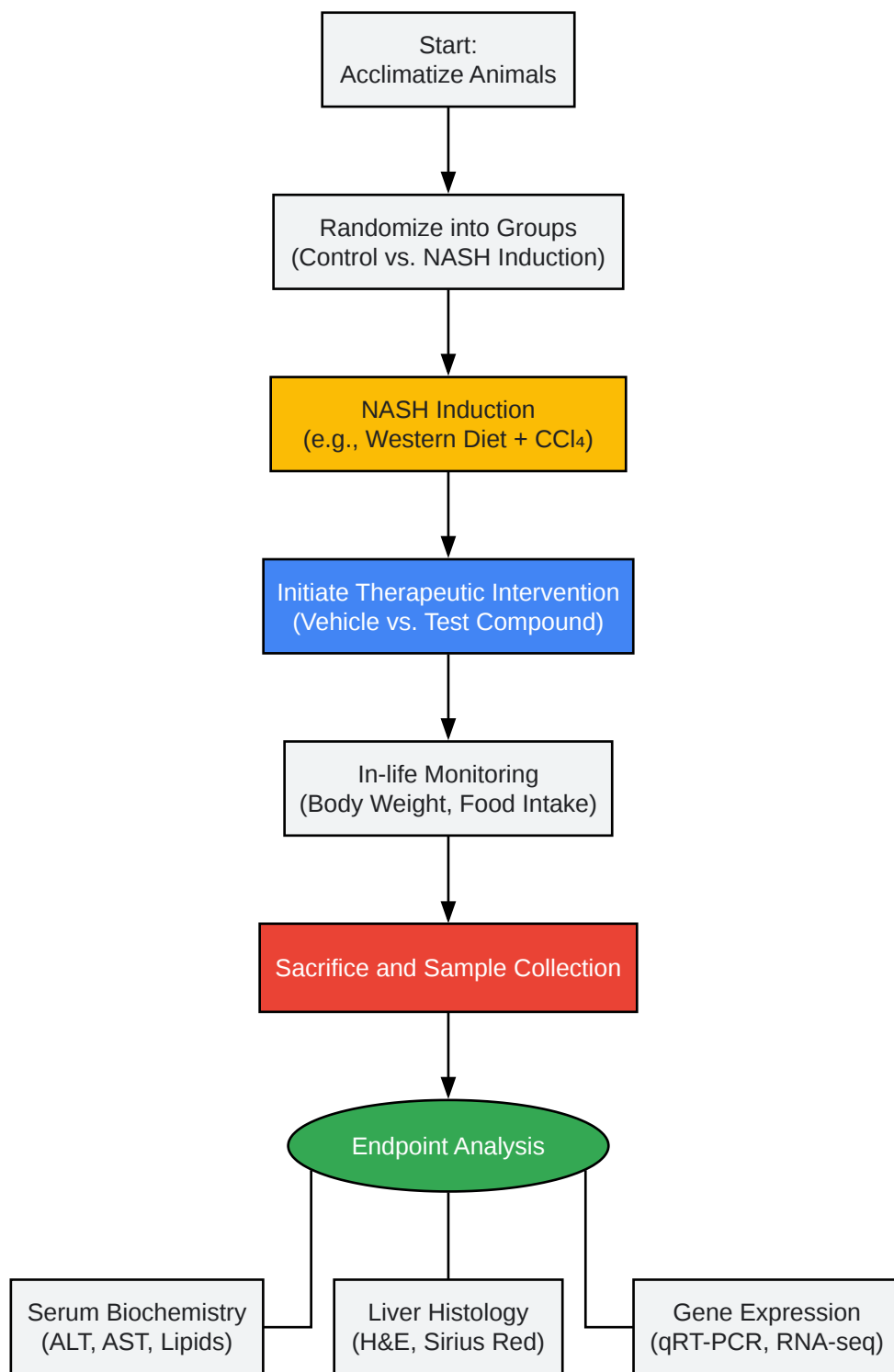
A Note on **Iosefamate Meglumine**: Extensive literature searches did not yield any studies on the therapeutic use of **Iosefamate meglumine** in preclinical models of non-alcoholic steatohepatitis (NASH). Current research on **Iosefamate meglumine** is primarily focused on its role as a hepatobiliary contrast agent for computed tomography (CT) scanning. Notably, some studies have indicated a potential for hepatotoxicity with this agent, a critical consideration for any liver-related research.

Given the absence of data on **Iosefamate meglumine** for NASH therapy, these application notes will provide a comprehensive overview of established preclinical NASH models, methodologies, and assessment protocols that are fundamental to research in this field.

Pathogenesis of Non-Alcoholic Steatohepatitis (NASH)

Non-alcoholic steatohepatitis (NASH) is a progressive form of non-alcoholic fatty liver disease (NAFLD).^{[1][2]} The pathogenesis is often described by a "multiple-hit" hypothesis, where initial fat accumulation in the liver (steatosis) is followed by subsequent insults leading to inflammation, cellular injury, and fibrosis.^[1] Key factors contributing to NASH development include metabolic disruptions like obesity, insulin resistance, and dyslipidemia.^[1]





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References

- 1. Non-Alcoholic Steatohepatitis: A Review of Its Mechanism, Models and Medical Treatments - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Animal Models of NAFLD/NASH – Greentech Bioscience Preclinical CRO Services [en.greentech-bio.com]
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